

Introduction: Unveiling the Potential of a Versatile Pyridine Scaffold

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Compound of Interest

Compound Name: *5-Bromo-2-butoxy-3-methylpyridine*

CAS No.: *1261895-63-9*

Cat. No.: *B578343*

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5-Bromo-2-butoxy-3-methylpyridine is a substituted pyridine derivative poised for significant utility in synthetic and medicinal chemistry. While direct literature on this specific molecule is emerging, an analysis of its constituent functional groups—a reactive bromine atom, a lipophilic butoxy group, and a methyl group on a pyridine core—allows for the extrapolation of its potential applications. The pyridine ring itself is a privileged structure in medicinal chemistry, found in numerous approved drugs, making its derivatives of high interest.^{[1][2][3]} This guide will provide a comprehensive overview of the inferred potential of **5-Bromo-2-butoxy-3-methylpyridine** as a versatile building block in drug discovery and materials science, grounded in the established chemistry of related pyridine compounds.

Molecular Profile and Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-Bromo-2-butoxy-3-methylpyridine** is crucial for its effective application in research and development.

Property	Value	Source
Molecular Formula	C10H14BrNO	PubChem
Molecular Weight	244.13 g/mol	PubChem
IUPAC Name	5-bromo-2-butoxy-3-methylpyridine	PubChem
SMILES	<chem>CCCCOC1=NC=C(C(=C1)C)Br</chem>	PubChem
LogP (Predicted)	3.5	ChemDraw

Note: Some properties are predicted due to the limited experimental data for this specific compound.

The presence of the butoxy group is expected to increase the lipophilicity of the molecule, which can be a desirable trait for improving membrane permeability and oral bioavailability of resulting drug candidates. The bromine atom at the 5-position and the methyl group at the 3-position sterically and electronically influence the reactivity of the pyridine ring, offering opportunities for selective chemical modifications.

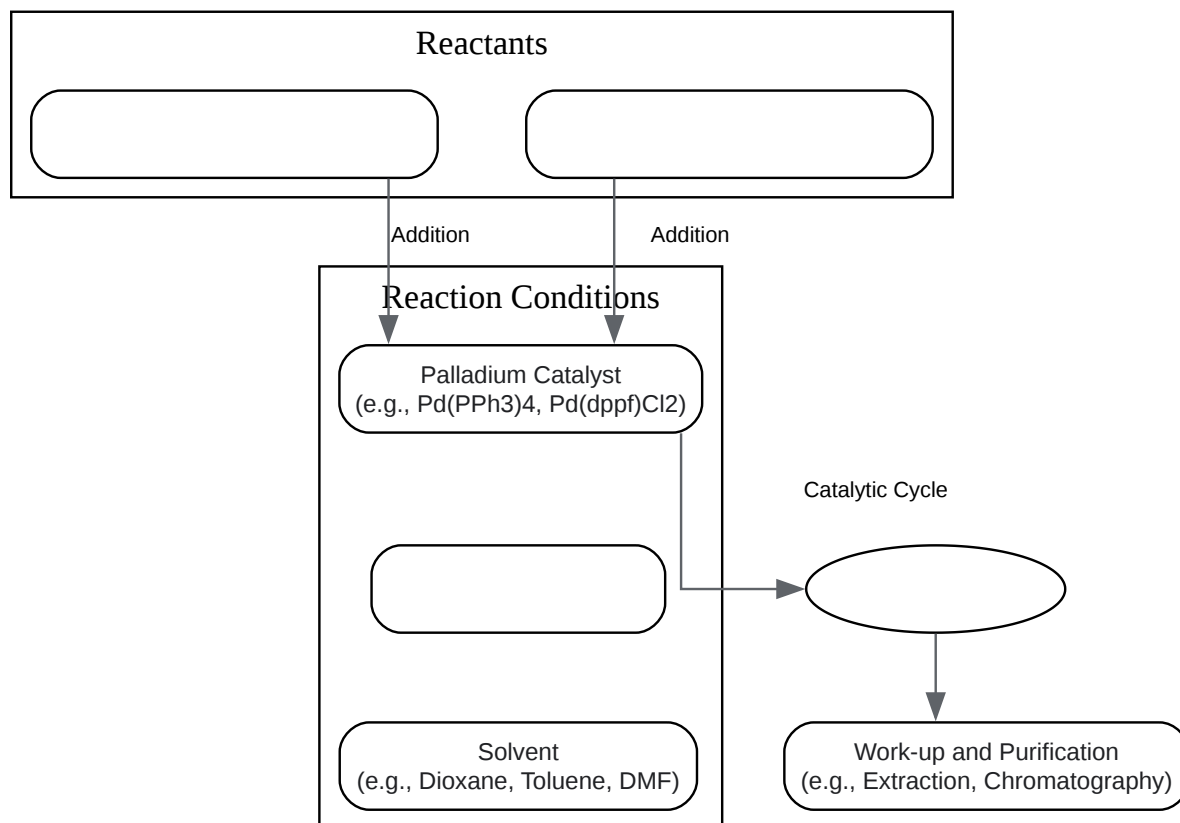
Core Application: A Versatile Intermediate in Organic Synthesis

The primary and most immediate application of **5-Bromo-2-butoxy-3-methylpyridine** is as a key intermediate in the synthesis of more complex molecules. The bromine atom at the 5-position is a particularly attractive handle for a variety of cross-coupling reactions, which are foundational in modern organic synthesis for constructing carbon-carbon and carbon-heteroatom bonds.^[4]

Palladium-Catalyzed Cross-Coupling Reactions

The bromine atom on the electron-deficient pyridine ring makes **5-Bromo-2-butoxy-3-methylpyridine** an excellent substrate for several palladium-catalyzed cross-coupling reactions. These reactions are instrumental in building molecular complexity and are widely used in the synthesis of pharmaceuticals and functional materials.

Workflow for a Generic Palladium-Catalyzed Cross-Coupling Reaction



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Caption: A generalized workflow for palladium-catalyzed cross-coupling reactions.

1. Suzuki-Miyaura Coupling: This reaction enables the formation of a carbon-carbon bond between **5-Bromo-2-butoxy-3-methylpyridine** and various aryl, heteroaryl, or alkyl boronic acids or esters. This is a highly robust and functional group tolerant method for creating biaryl and related structures, which are common motifs in pharmaceuticals.^[5]

Protocol 1: Suzuki-Miyaura Coupling of **5-Bromo-2-butoxy-3-methylpyridine** with Phenylboronic Acid

- To a solution of **5-Bromo-2-butoxy-3-methylpyridine** (1.0 eq) in a 4:1 mixture of 1,4-dioxane and water, add phenylboronic acid (1.2 eq), potassium carbonate (2.0 eq), and

tetrakis(triphenylphosphine)palladium(0) (0.05 eq).

- Degas the mixture by bubbling argon through it for 15 minutes.
- Heat the reaction mixture to 90 °C and stir for 12-18 hours, monitoring the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the organic layer under reduced pressure and purify the crude product by column chromatography on silica gel to yield 2-butoxy-3-methyl-5-phenylpyridine.

2. Buchwald-Hartwig Amination: This reaction allows for the formation of carbon-nitrogen bonds, enabling the introduction of primary or secondary amines at the 5-position of the pyridine ring. This is a crucial transformation for synthesizing compounds with potential applications as kinase inhibitors or other receptor modulators.

3. Sonogashira Coupling: This reaction facilitates the formation of a carbon-carbon bond with terminal alkynes, leading to the synthesis of substituted alkynylpyridines. These products can serve as precursors for more complex heterocyclic systems or as final products with potential applications in materials science.

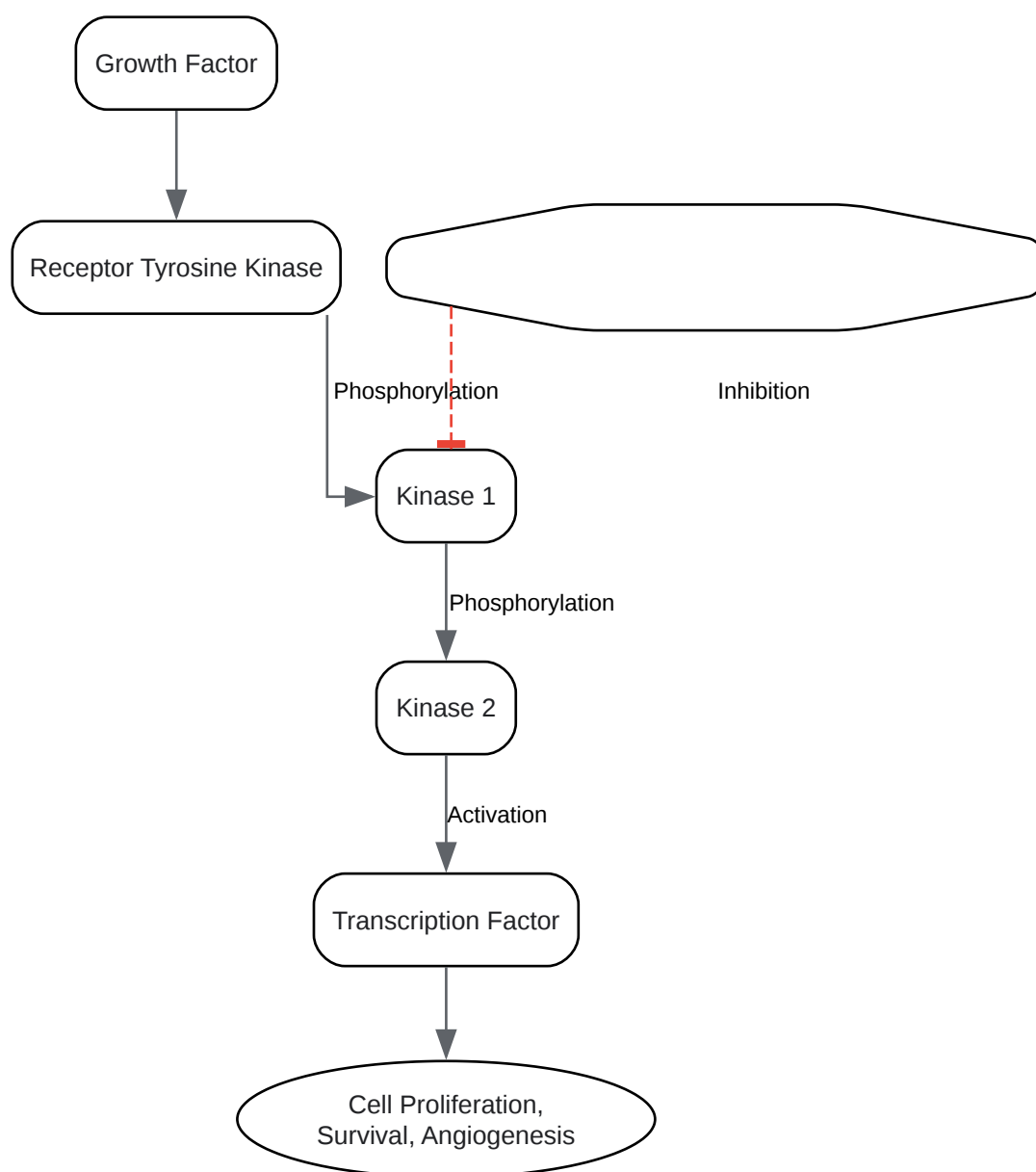
Potential Therapeutic Applications in Drug Discovery

The pyridine scaffold is a cornerstone in medicinal chemistry, and derivatives of **5-Bromo-2-butoxy-3-methylpyridine** could be explored for a variety of therapeutic targets.^{[6][7][8]}

Anticancer Agents

Many anticancer drugs feature substituted pyridine rings. The ability to diversify the 5-position of **5-Bromo-2-butoxy-3-methylpyridine** through cross-coupling reactions allows for the synthesis of libraries of compounds for screening against various cancer cell lines and kinase targets.^[9] For instance, coupling with moieties known to interact with the ATP-binding site of kinases could lead to the discovery of novel kinase inhibitors.

Signaling Pathway: Potential Inhibition of a Kinase Cascade



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Caption: Potential mechanism of action for a kinase inhibitor derived from **5-Bromo-2-butoxy-3-methylpyridine**.

Antidiabetic and Anti-inflammatory Agents

Substituted pyridines have also shown promise as antidiabetic and anti-inflammatory agents.[6][7][8] By synthesizing derivatives of **5-Bromo-2-butoxy-3-methylpyridine** and evaluating their

activity in relevant assays (e.g., α -amylase inhibition for antidiabetic potential, or cytokine release assays for anti-inflammatory effects), novel therapeutic leads could be identified.

Central Nervous System (CNS) Disorders

The lipophilic nature imparted by the butoxy group may enhance the ability of derivatives to cross the blood-brain barrier, making them interesting candidates for CNS-acting drugs. The pyridine core is present in many CNS-active compounds, and novel derivatives could be screened for activity against targets implicated in neurological and psychiatric disorders.

Applications in Materials Science

The rigid, aromatic nature of the pyridine ring, combined with the potential for functionalization, makes derivatives of **5-Bromo-2-butoxy-3-methylpyridine** suitable for applications in materials science. For example, through Sonogashira coupling, conjugated systems with interesting photophysical properties could be synthesized for potential use in organic light-emitting diodes (OLEDs) or organic photovoltaics (OPVs).

Conclusion and Future Outlook

5-Bromo-2-butoxy-3-methylpyridine represents a promising, yet underexplored, building block for chemical synthesis. Its true potential lies in its versatility as a scaffold for creating diverse libraries of novel compounds. The synthetic pathways outlined in this guide, particularly the palladium-catalyzed cross-coupling reactions, provide a roadmap for researchers to unlock the potential of this molecule. Future research should focus on the systematic synthesis and biological evaluation of derivatives of **5-Bromo-2-butoxy-3-methylpyridine** to fully elucidate its applicability in drug discovery and materials science. The insights gained from such studies will undoubtedly contribute to the development of new and innovative chemical entities with significant therapeutic or technological value.

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